

Cross-Reactivity of Adinazolam Metabolites in Benzodiazepine Immunoassays: A Comparative Guide

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Compound of Interest

Compound Name: Adinazolam Mesylate

Cat. No.: B1664377

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This guide provides a comparative analysis of the cross-reactivity of adinazolam and its primary metabolites in commonly used benzodiazepine immunoassays. Understanding the detection profiles of these compounds is critical for the accurate interpretation of screening results in research, clinical, and forensic settings. Experimental data has been compiled to offer a quantitative comparison across different immunoassay platforms.

Adinazolam, a triazolobenzodiazepine, undergoes extensive metabolism, primarily resulting in the formation of N-desmethyadinazolam, N,N-didesmethyadinazolam, estazolam, and alpha-hydroxy-alprazolam. The extent to which these metabolites are detected by various immunoassays can significantly impact the interpretation of screening results. This guide summarizes the available quantitative data on their cross-reactivity.

Quantitative Cross-Reactivity Data

The following tables present the cross-reactivity of adinazolam and its metabolites in several widely used benzodiazepine immunoassays. The data is compiled from various studies and is presented to facilitate a direct comparison of the performance of these assays in detecting these specific compounds.

Table 1: Cross-Reactivity in the Abbott TDx® (FPIA) Benzodiazepine Assay (Serum)

Compound	Concentration Range (ng/mL)	Cross-Reactivity (%)
Adinazolam	50 - 150	40 - 47
N-Desmethyldiazepam	50 - 250	38 - 55
N,N-Didesmethyldiazepam	Not Available	Not Available
Estazolam	Not Available	Not Available
alpha-Hydroxy-alprazolam	Not Available	Not Available

Table 2: Equivalent Response Concentrations in the Emit® d.a.u.™ Benzodiazepine Assay (Urine)

Calibrator: 300 ng/mL Nordiazepam Equivalent

Compound	Concentration for Equivalent Response (ng/mL)
Adinazolam	200[1]
N-Desmethyldiazepam	100 - 200[1]
N,N-Didesmethyldiazepam	Not Available
Estazolam	100 - 200[1]
alpha-Hydroxy-alprazolam	Not Available

Table 3: Equivalent Response in the Abbott TDx® (FPIA) Benzodiazepine Assay (Urine)

Low Control: 300 ng/mL Nordiazepam Equivalent

Compound	Concentration for Equivalent Response (ng/mL)
Adinazolam	500 - 1000 ^[1]
N-Desmethyldiazepam	500 - 1000 ^[1]
N,N-Didesmethyldiazepam	Not Available
Estazolam	300
alpha-Hydroxy-alprazolam	300 - 500

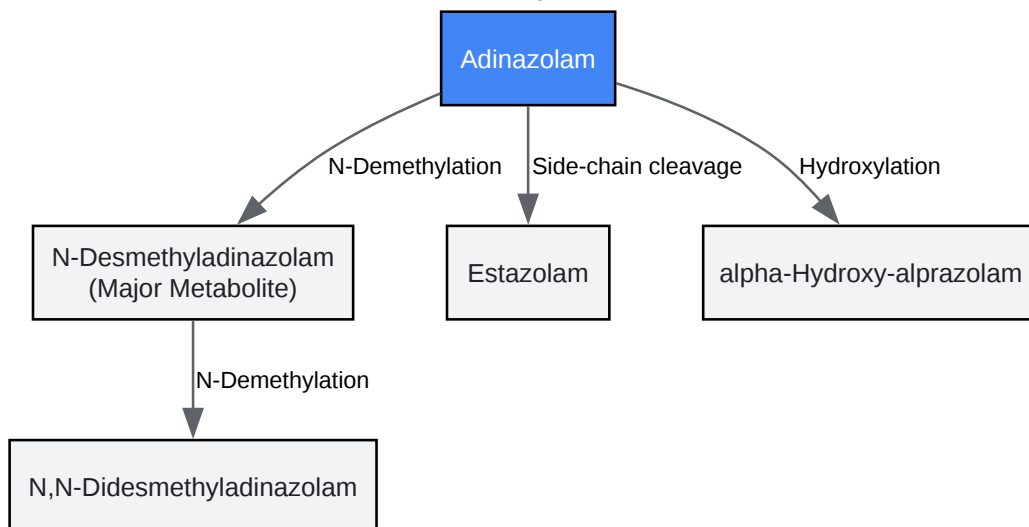
Table 4: Miscellaneous Immunoassay Cross-Reactivity

Compound	Immunoassay	Cross-Reactivity (%)
Adinazolam	Unspecified	69.6

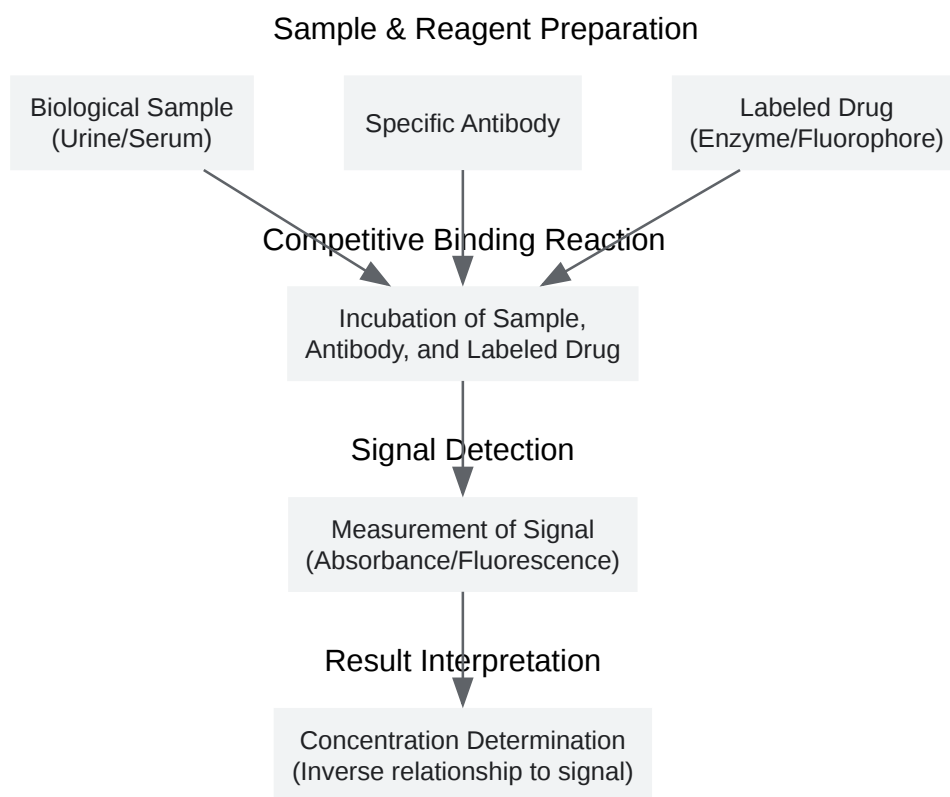
Metabolic Pathway of Adinazolam

The metabolic conversion of adinazolam to its primary metabolites is a key factor in its detection. The following diagram illustrates this pathway.

Metabolic Pathway of Adinazolam



General Competitive Immunoassay Workflow



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References

- 1. cdn0.scrvt.com [cdn0.scrvt.com]

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